

Application Notes and Protocols: Synthesis and Imaging of Radiolabeled Y-29794

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Compound of Interest

Compound Name: Y-29794

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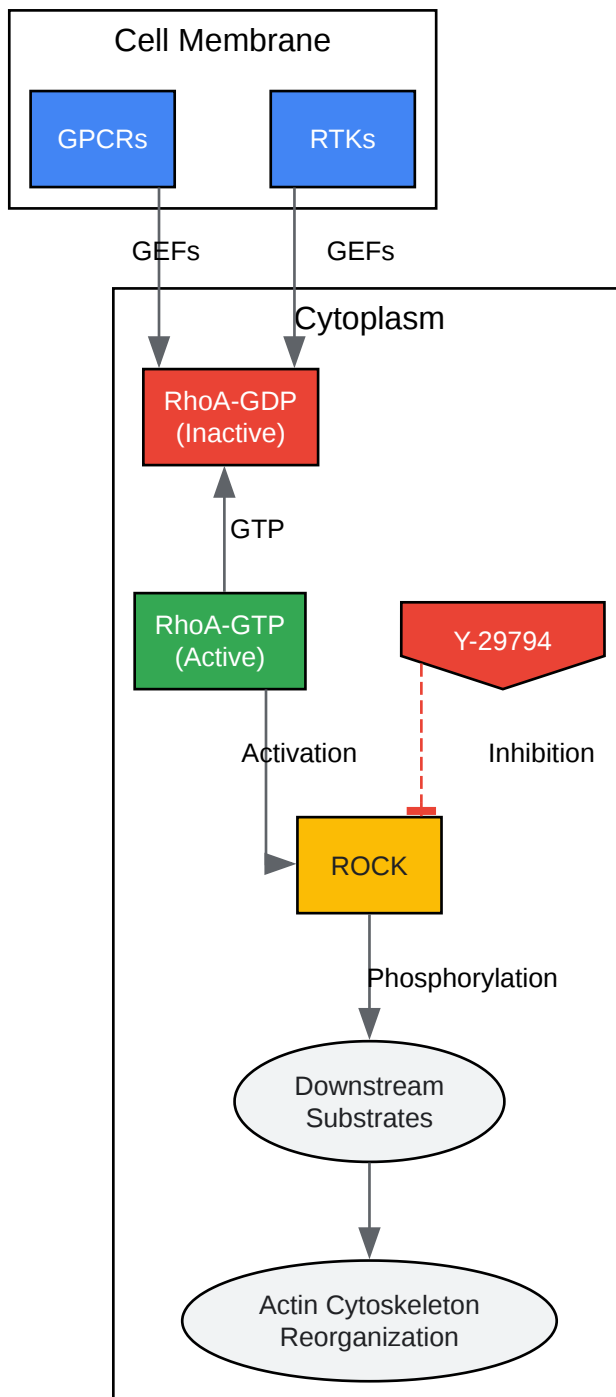
Introduction

Y-29794 is a potent and selective inhibitor of prolyl endopeptidase (PREP) and Rho-associated coiled-coil containing protein kinase (ROCK).[1][2] The Rho/ROCK signaling pathway is a critical regulator of various cellular processes, including cell adhesion, migration, and proliferation, and its dysregulation is implicated in numerous diseases, including cancer and neurological disorders.[3][4] The ability to non-invasively image the distribution and activity of ROCK in vivo would be a valuable tool for understanding its role in disease and for the development of novel therapeutics targeting this pathway. Positron Emission Tomography (PET) is a highly sensitive molecular imaging technique that allows for the quantitative visualization of biological processes in vivo through the use of radiolabeled tracers.[5] This document provides detailed application notes and protocols for the synthesis of a carbon-11 ($[^{11}\text{C}]$) labeled version of **Y-29794**, ($[^{11}\text{C}]\text{Y-29794}$), and its use in preclinical PET imaging studies to assess ROCK expression and occupancy.

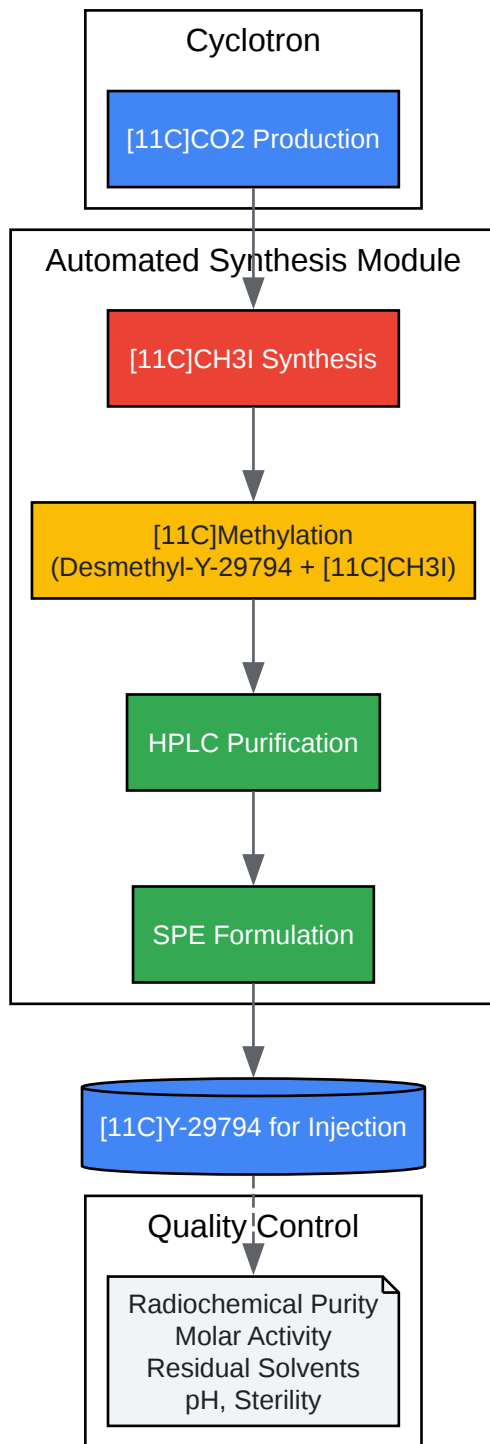
Signaling Pathway

The Rho/ROCK signaling pathway is initiated by the activation of the small GTPase RhoA. Activated RhoA (RhoA-GTP) binds to and activates ROCK, which in turn phosphorylates a variety of downstream substrates, leading to the regulation of the actin cytoskeleton and other cellular functions.

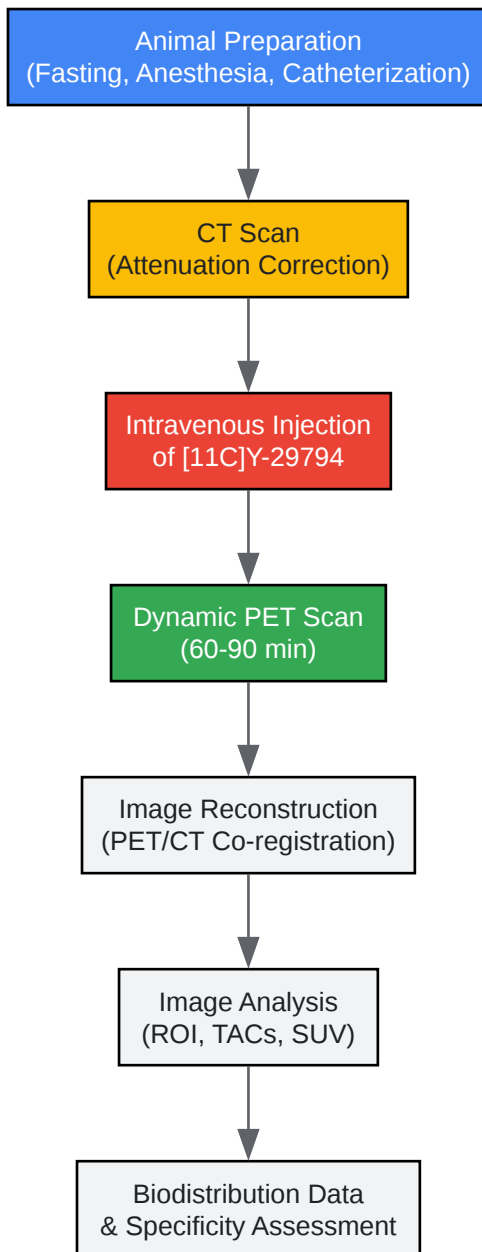
Rho/ROCK Signaling Pathway



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Preclinical PET Imaging Workflow



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